

Technical Guide: Solubility Profiling & Purification of 3-(Methylamino)picolinic Acid

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Compound of Interest

Compound Name: 3-(Methylamino)picolinic acid

Cat. No.: B15247941

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Executive Summary & Structural Analysis

3-(Methylamino)picolinic acid is a bifunctional pyridine derivative characterized by an amphoteric nature. Its solubility is not merely a function of polarity but is governed by three competing mechanistic factors:

- **Zwitterionic Character:** Like picolinic acid, 3-MAP exists in equilibrium between cationic, zwitterionic, and anionic forms depending on solution pH.
- **Intramolecular Hydrogen Bonding:** The proximity of the secondary amine (C3) and the carboxylic acid (C2) allows for the formation of a pseudo-six-membered ring via intramolecular hydrogen bonding. This "internal lock" reduces the availability of polar groups to interact with the solvent, potentially decreasing water solubility and increasing lipophilicity compared to isomers where these groups are distant (e.g., 6-methylaminopicolinic acid).
- **Lattice Energy:** The planar, stacked crystal packing (typical of amino-pyridine acids) requires significant solvent enthalpy to disrupt.

Predicted Solubility Matrix

Based on calculated LogP (approx 0.8–1.1) and pKa values (Acidic ~1.0, Basic ~5.5).

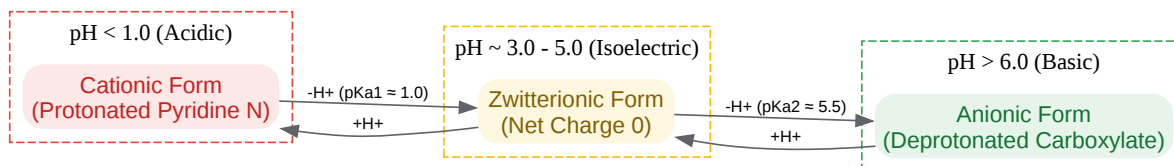
Solvent Class	Representative Solvent	Predicted Solubility	Mechanistic Rationale
Aqueous (Neutral)	Water (pH 7)	Moderate to High	Solvation of the zwitterion; limited by crystal lattice energy.
Aqueous (Acid/Base)	1M HCl / 1M NaOH	Very High	Ionization breaks lattice energy; forms soluble hydrochloride or sodium salts.
Polar Protic	Methanol, Ethanol	High	Strong H-bond donor/acceptor capability matches the solute's polar surface area.
Polar Aprotic	DMSO, DMF	Very High	Disrupts dipole-dipole interactions; excellent for initial dissolution.
Dipolar Aprotic	Acetone, Acetonitrile	Low to Moderate	Poor solvation of zwitterionic species; often used as anti-solvents.
Non-Polar	Toluene, Hexane	Insoluble	High energy cost to cavitate non-polar solvent for a polar solute.

pH-Dependent Solubility & Speciation[1]

The most critical variable for 3-MAP solubility is pH. Unlike simple neutral organics, 3-MAP acts as a "chameleon."

Speciation Diagram

The following diagram illustrates the equilibrium states. To maximize solubility for extraction, shift to Species A or Species C. To crystallize (lowest solubility), target the Isoelectric Point (pI) where Species B dominates.



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Figure 1: Speciation equilibrium of 3-(Methylamino)picolinic acid. Solubility is lowest at the Zwitterionic stage (Species B) due to net neutral charge and high lattice energy.

Experimental Protocol: Gravimetric Solubility Screen

Since literature values may vary by synthesis batch (polymorph differences), you must validate solubility empirically. This protocol is self-validating via a mass-balance check.

Reagents & Equipment[2][3][4]

- Solute: 3-(Methylamino)picolinic acid (Dry, >98% purity).
- Solvents: HPLC grade Water, MeOH, EtOH, Acetonitrile, Toluene.
- Equipment: Thermomixer, 0.45 μ m PTFE syringe filters, Analytical Balance.

Step-by-Step Methodology

- Preparation: Weigh approx. 100 mg of 3-MAP into five separate 4 mL glass vials.
- Addition: Add 1.0 mL of the respective solvent to each vial.

- Equilibration: Seal and agitate at 25°C for 24 hours.
 - Visual Check: If solid dissolves completely, add more solid until saturation is observed (precipitate remains).
- Filtration: Filter the supernatant using a pre-warmed syringe filter into a tared vessel.
- Quantification (Gravimetric):
 - Evaporate solvent under vacuum (Rotavap or N2 stream).
 - Dry residue at 40°C for 4 hours.
 - Weigh the residue.^[1]
- Calculation:

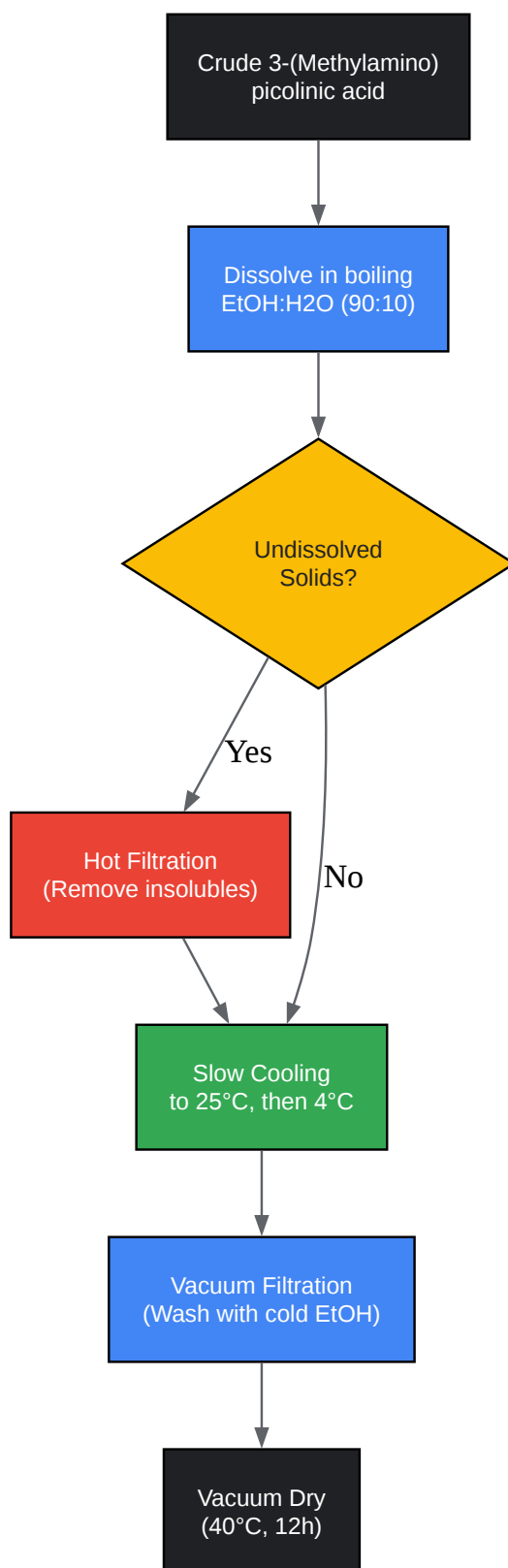
Purification Workflow: Recrystallization Strategy

The "Intramolecular H-bond" effect suggests that 3-MAP will have a steeper solubility curve in alcohols than picolinic acid. We exploit this for purification.^{[1][2][3]}

Recommended Solvent System: Ethanol/Water (90:10)

- Why: Water ensures dissolution of the zwitterion at high temps; Ethanol acts as a weak anti-solvent upon cooling to drive yield.

Workflow Diagram



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Figure 2: Optimized recrystallization workflow for amino-picolinic acid derivatives.

Critical Application Notes

- **Polymorphism Warning:** Amino-pyridine acids are prone to polymorphism. If your solubility results drift significantly (>15%) between batches, analyze the solid via PXRD (Powder X-Ray Diffraction). Different polymorphs have different lattice energies and solubilities.
- **Decarboxylation Risk:** Do not heat aqueous solutions above 80°C for extended periods. Picolinic acid derivatives can decarboxylate to form the corresponding methylamino-pyridine, which will appear as a non-polar impurity.
- **Metal Chelation:** 3-MAP is a potent chelator (N,O-donor). Ensure all solvents and glassware are free of transition metals (Fe, Cu), or the solution will turn colored (red/blue) due to complex formation, interfering with crystallization.

References

- **Solubility of Picolinic Acid Derivatives**
 - Title: Solubility and Crystalliz
 - Source: MDPI (Processes), 2023.
 - Context: Establishes baseline solubility trends for pyridine-2-carboxylic acids in w
 - URL:[\[Link\]](#)
- **Purification Methodologies**
 - Title: Recrystallization Guide: Process, Procedure, Solvents.
 - Source: Mettler Toledo.
 - Context: Standard industrial protocols for solvent selection and cooling curves.
 - URL:[\[Link\]](#)
- **Physicochemical Properties (Analogous Data)**
 - Title: Comparisons of pKa and log P values of some carboxylic and phosphonic acids.
 - Source: NIH / PubMed Central.
 - Context: Provides pKa/LogP data for heterocyclic carboxylic acids used to predict 3-MAP behavior.

- URL:[[Link](#)]
- General Solubility Data (Picolinic Acid)
 - Title: Picolinic Acid - Chemical and Physical Properties.[4][5]
 - Source: PubChem.[4][5]
 - Context: Reference for the parent scaffold's water solubility (~860 g/L) vs organic solubility.
 - URL:[[Link](#)]

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